

Essential Safety and Handling Guidance for Y08284

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Compound of Interest

Compound Name: Y08284

Cat. No.: B15144242

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Disclaimer: This document provides essential safety and logistical information for handling **Y08284** based on its nature as a potent CBP bromodomain inhibitor.[1][2] No official Safety Data Sheet (SDS) with specific quantitative exposure limits or detailed disposal instructions for **Y08284** (CAS: 2688745-47-1) is publicly available. Therefore, the following guidance is based on best practices for handling potent, biologically active compounds in a laboratory setting. Researchers must conduct a thorough risk assessment before beginning any work.

Y08284 is a potent and selective CBP/p300 bromodomain inhibitor with an IC50 of 4.21 nM.[1][2] As a potent compound, it is designed to have high pharmacological activity at low concentrations.[3] Due to its biological activity and the lack of comprehensive toxicological data, **Y08284** should be handled with a high degree of caution to prevent personnel exposure and environmental contamination.

Personal Protective Equipment (PPE)

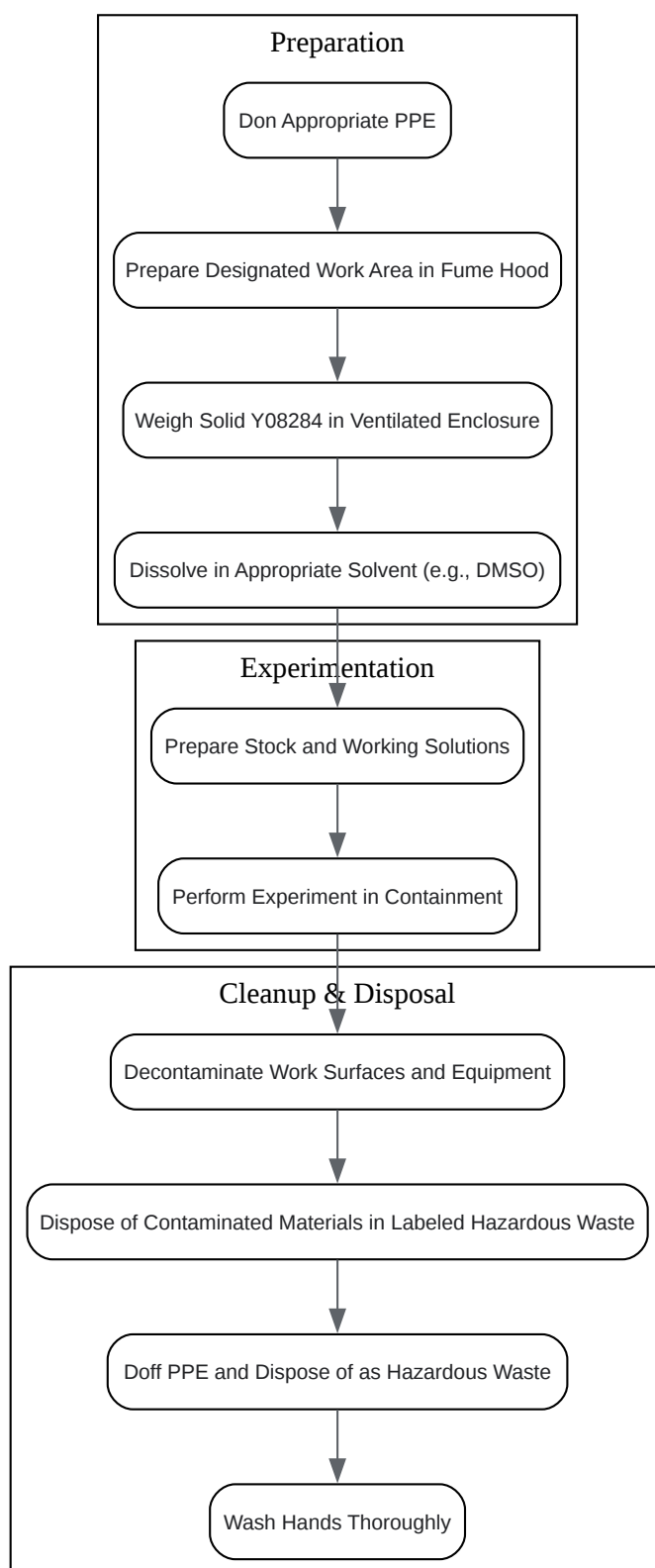
Given the potent nature of **Y08284**, a comprehensive PPE strategy is crucial. The following table summarizes the recommended PPE for handling **Y08284** powder and solutions.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Handling Solid Compound (Weighing, Aliquoting)	Chemical safety goggles and a face shield	Double-gloving with nitrile gloves (inspect for tears before and during use)	Disposable lab coat with tight cuffs, sleeve covers	NIOSH-approved respirator (e.g., N95 or higher) within a certified chemical fume hood or ventilated balance enclosure
Handling Solutions	Chemical safety goggles	Nitrile gloves	Disposable lab coat	Not generally required if handled in a certified chemical fume hood
Cleaning and Decontamination	Chemical safety goggles and a face shield	Heavy-duty nitrile or butyl rubber gloves	Chemical-resistant apron over a disposable lab coat	NIOSH-approved respirator may be necessary depending on the scale and nature of the spill
Waste Disposal	Chemical safety goggles	Nitrile gloves	Disposable lab coat	Not generally required for handling sealed waste containers

Operational Plan: Handling and Experimental Workflow

All operations involving **Y08284** should be performed in a designated area to minimize the risk of cross-contamination.

Experimental Workflow for Handling Y08284



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Caption: Workflow for safe handling of Y08284.

Step-by-Step Handling Procedures:

- Preparation:
 - Don all required PPE as outlined in the table above.
 - Prepare a designated workspace within a certified chemical fume hood. Cover the work surface with absorbent, disposable bench paper.
 - When weighing the solid compound, use a ventilated balance enclosure to prevent inhalation of airborne particles.[\[4\]](#)
- Solution Preparation:
 - Carefully transfer the weighed **Y08284** to a suitable container for dissolution.
 - Add the desired solvent (e.g., DMSO) slowly to avoid splashing.
 - Ensure the container is securely capped and mix gently until the compound is fully dissolved.
- Experimental Use:
 - Perform all experimental procedures involving **Y08284** within the chemical fume hood.
 - Use caution when transferring solutions to minimize the creation of aerosols.
- Spill Management:
 - In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand).
 - Collect the absorbed material into a sealed, labeled hazardous waste container.
 - Decontaminate the spill area with an appropriate solvent, followed by soap and water.
 - For larger spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department.

Disposal Plan

All waste contaminated with **Y08284** must be treated as hazardous chemical waste.

Waste Type	Container	Disposal Procedure
Solid Y08284	Sealed, labeled hazardous waste container	Contact your institution's EHS for collection and disposal via a licensed professional waste disposal service. ^[3] Incineration is often the preferred method for potent compounds.
Contaminated Labware (e.g., pipette tips, tubes)	Labeled hazardous waste container	Segregate from general lab waste. Dispose of through your institution's hazardous waste program.
Liquid Waste (solutions containing Y08284)	Labeled, sealed, and chemically compatible hazardous waste container	Do not pour down the drain. Store in secondary containment. Arrange for pickup by your institution's EHS.
Contaminated PPE	Labeled hazardous waste bag or container	All disposable PPE used while handling Y08284 should be considered contaminated and disposed of as hazardous waste.

Note on Decontamination: All non-disposable equipment that comes into contact with **Y08284** should be thoroughly decontaminated. The effectiveness of a decontamination procedure should be validated if possible.

By adhering to these stringent safety and handling protocols, researchers can minimize their risk of exposure to the potent CBP bromodomain inhibitor **Y08284** and ensure a safe laboratory environment.

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References

- 1. Y-08284 | CAS#: 2688745-47-1 | CBP bromodomain inhibitor | InvivoChem [invivochem.com]
- 2. Y08284 | CBP/p300 inhibitor | Probechem Biochemicals [probechem.com]
- 3. lubrizolcdmo.com [lubrizolcdmo.com]
- 4. cdnmedia.eurofins.com [cdnmedia.eurofins.com]
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